

# 4-Amino-5-chloropyrimidine CAS number and safety data

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## Compound of Interest

Compound Name: 4-Amino-5-chloropyrimidine

Cat. No.: B110986

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## 4-Amino-5-chloropyrimidine: A Technical Guide

CAS Number: 101257-82-3

This in-depth technical guide provides comprehensive information on **4-Amino-5-chloropyrimidine**, a chemical intermediate of interest to researchers, scientists, and professionals in drug development. This document outlines its chemical identity, safety data, handling protocols, and general synthetic considerations.

## Chemical and Physical Properties

**4-Amino-5-chloropyrimidine** is a solid organic compound.<sup>[1]</sup> Key identifying information is summarized in the table below.

Identifier	Value	Source
CAS Number	101257-82-3	[1][2][3]
Molecular Formula	C <sub>4</sub> H <sub>4</sub> ClN <sub>3</sub>	[2][3]
Molecular Weight	129.55 g/mol	[1]
IUPAC Name	5-chloro-4-pyrimidinamine	[1]
Physical Form	Solid	[1]

## Safety and Hazard Information

**4-Amino-5-chloropyrimidine** is classified as a hazardous substance. The GHS classification and associated hazard and precautionary statements are detailed below.

### GHS Classification

Classification	Code	Description
Acute Toxicity, Oral	Category 4	Harmful if swallowed
Skin Corrosion/Irritation	Category 2	Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	Causes serious eye irritation
Acute Toxicity, Inhalation	Category 4	Harmful if inhaled
Specific target organ toxicity — single exposure	Category 3	May cause respiratory irritation

## Hazard and Precautionary Statements

Type	Code	Statement
Signal Word	Warning	[1]
Hazard Statements	H302	Harmful if swallowed[1]
H315	Causes skin irritation[1]	
H319	Causes serious eye irritation[1]	
H332	Harmful if inhaled	
H335	May cause respiratory irritation[1]	
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[1]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]	

## Experimental Protocols

### Safe Handling Procedures

Due to the hazardous nature of **4-Amino-5-chloropyrimidine**, strict adherence to safety protocols is mandatory. The following workflow outlines the key steps for safe handling.



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Safe handling workflow for **4-Amino-5-chloropyrimidine**.

## Storage

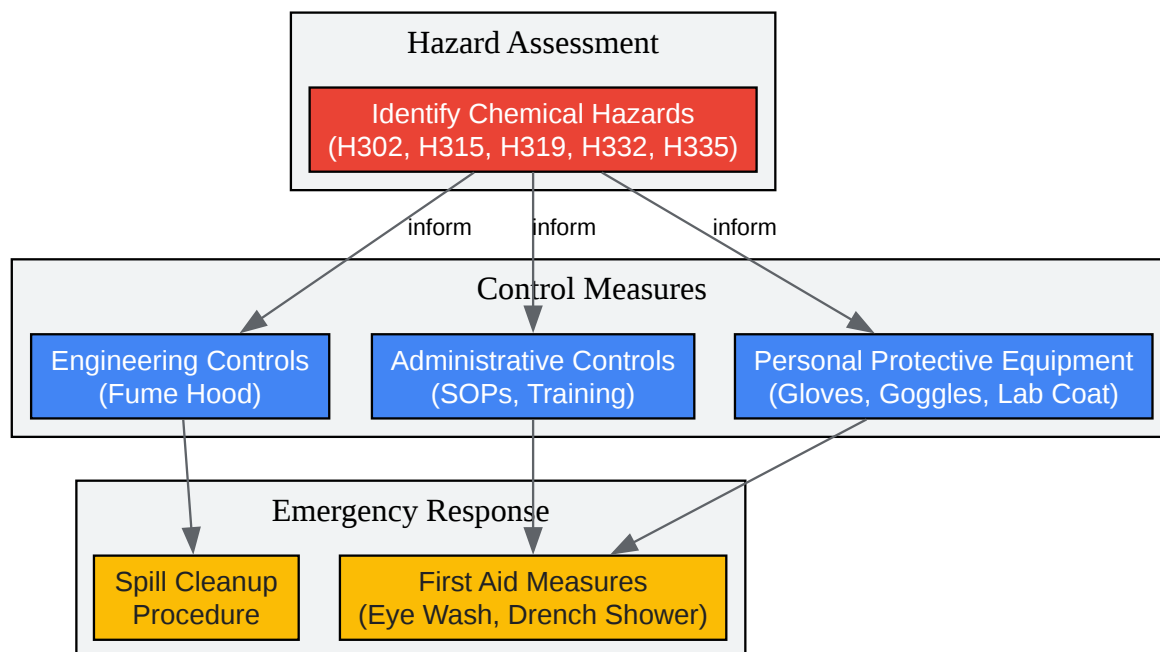
Store **4-Amino-5-chloropyrimidine** in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[1]</sup> It should be kept in a dark place under an inert atmosphere at room temperature.<sup>[1]</sup>

## Synthesis

A specific, detailed experimental protocol for the synthesis of **4-Amino-5-chloropyrimidine** (CAS 101257-82-3) is not readily available in the public domain based on the conducted literature search. However, the synthesis of aminopyrimidines often involves the reaction of a suitably substituted pyrimidine precursor with an aminating agent. For instance, the synthesis of related compounds like 4-amino-6-chloropyrimidine has been achieved through the ammonolysis of 4,6-dichloropyrimidine. It is plausible that a similar strategy, starting from a corresponding dichlorinated pyrimidine, could be adapted for the synthesis of **4-Amino-5-chloropyrimidine**. Researchers should consult specialized chemical synthesis literature and patents for detailed methodologies for related structures.

## Logical Relationships in Safety Procedures

The following diagram illustrates the logical flow of actions and considerations for ensuring laboratory safety when working with **4-Amino-5-chloropyrimidine**.



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Logical flow of safety considerations.

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## References

- 1. Novel synthesis of substituted 4-amino-pyrimidines - Patent 2307355 [data.epo.org]
- 2. US5525724A - Process for the preparation of chloropyrimidines - Google Patents [patents.google.com]
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